

# Safeguarding Research: Proper Disposal of Vegfr-2-IN-18

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## Compound of Interest

Compound Name: Vegfr-2-IN-18

Cat. No.: B12400087

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Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the protection of personnel and the environment. This guide provides essential, step-by-step procedures for the proper disposal of **Vegfr-2-IN-18**, a small molecule kinase inhibitor. Adherence to these protocols is critical for maintaining a safe research environment and complying with regulatory standards.

**Vegfr-2-IN-18** is classified as a hazardous substance, being harmful if swallowed and very toxic to aquatic life with long-lasting effects. Therefore, it must be disposed of as hazardous chemical waste through an approved waste disposal service.

## Hazard and Safety Information

A clear understanding of the hazards associated with **Vegfr-2-IN-18** is the first step in its safe handling and disposal. The following table summarizes key safety data.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Acute toxicity, Oral (Category 4)	GHS07 (Exclamation mark)	Warning	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.H302: Harmful if swallowed.H410: Very toxic to aquatic life with long lasting effects.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P273: Avoid release to the environment.P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.P302 + P352: IF ON SKIN: Wash with plenty of soap and water.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P330:

Rinse  
mouth.P391:  
Collect  
spillage.P501:  
Dispose of  
contents/contain  
er to an  
approved waste  
disposal plant.

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## Step-by-Step Disposal Protocol

The following procedure outlines the necessary steps for the safe disposal of **Vegfr-2-IN-18** waste, including pure solid, solutions, and contaminated labware. This workflow is designed to meet general laboratory safety standards. Researchers should always consult their institution's specific Environmental Health and Safety (EHS) guidelines.

### 1. Waste Segregation and Collection:

- **Solid Waste:** Collect pure **Vegfr-2-IN-18** powder, contaminated personal protective equipment (PPE) such as gloves and weighing papers, and other solid materials in a dedicated, properly labeled hazardous waste container.
- **Liquid Waste:** Collect solutions containing **Vegfr-2-IN-18** in a separate, leak-proof, and chemically compatible hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS.
- **Sharps Waste:** Needles, syringes, or other sharps contaminated with **Vegfr-2-IN-18** must be disposed of in a designated sharps container for hazardous chemical waste.
- **Glassware:** Decontaminate glassware by rinsing with a suitable solvent (e.g., ethanol or acetone) and collect the rinsate as hazardous liquid waste. Once decontaminated, the glassware can be washed and reused or disposed of according to standard laboratory procedures for non-hazardous glass.

### 2. Container Selection and Labeling:

- Use containers that are in good condition, compatible with the chemical waste, and have a secure, tight-fitting lid.
- Label all waste containers clearly with "Hazardous Waste" and the full chemical name: "**Vegfr-2-IN-18**". Do not use abbreviations.
- Include the approximate concentration and volume of the waste, as well as the date of accumulation.

### 3. Storage in a Satellite Accumulation Area (SAA):

- Store the sealed and labeled hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA should be at or near the point of waste generation and under the control of laboratory personnel.
- Ensure secondary containment is in place to capture any potential leaks or spills.

### 4. Arranging for Disposal:

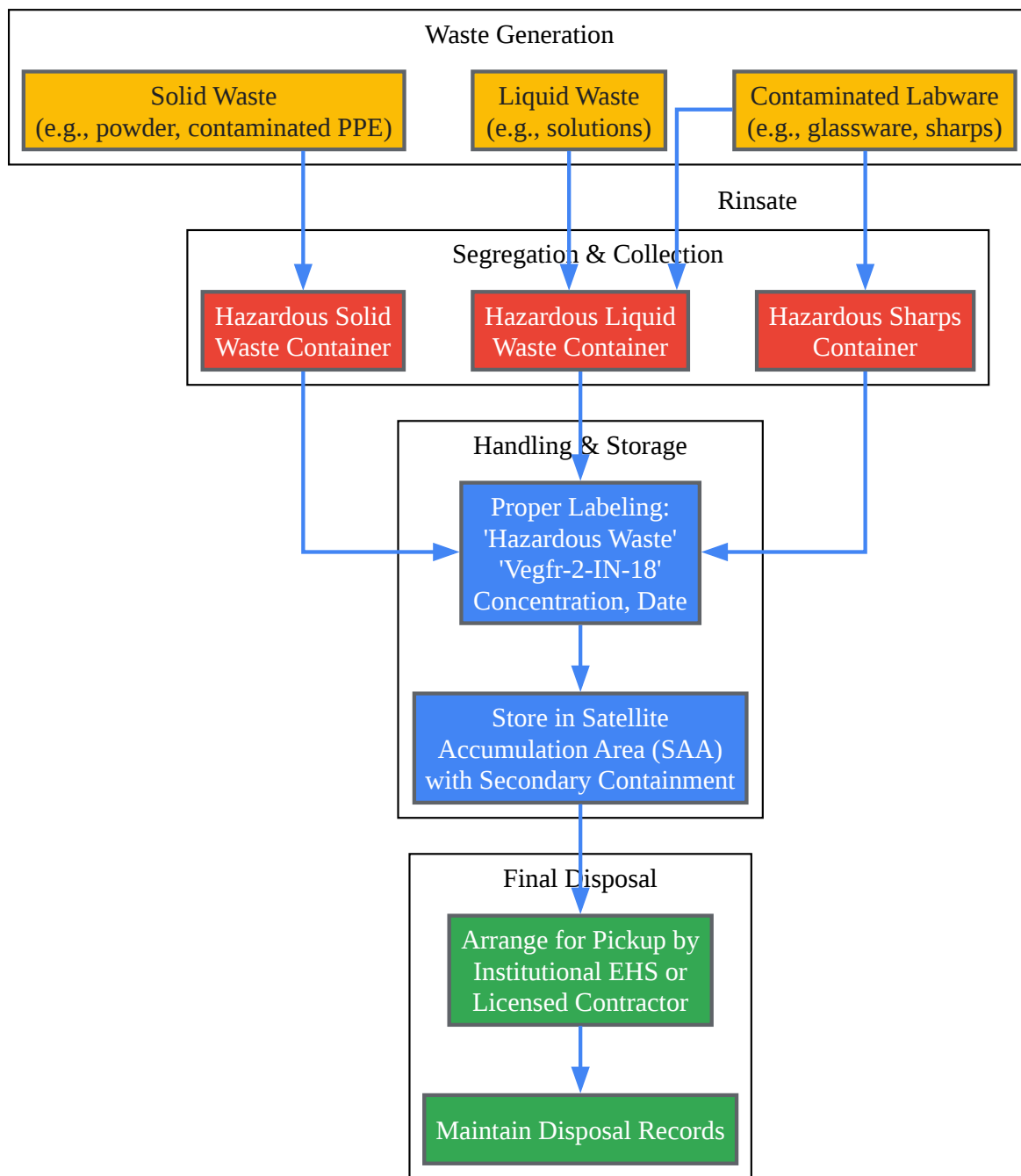
- Once the waste container is full or has reached the storage time limit set by your institution, arrange for pickup by your institution's EHS or a licensed hazardous waste disposal contractor.
- Follow your institution's specific procedures for requesting a waste pickup.

### 5. Documentation:

- Maintain a log of the hazardous waste generated, including the chemical name, quantity, and date of disposal.

## Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **Vegfr-2-IN-18**.



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Disposal workflow for **Vegfr-2-IN-18**.

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